

Application Note: 5-Fluoro-1,4-dimethyl-1H-pyrazole in Advanced Synthesis

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Compound of Interest

Compound Name: 5-Fluoro-1,4-dimethyl-1H-pyrazole

Cat. No.: B12977788

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Executive Summary & Strategic Value

The **5-Fluoro-1,4-dimethyl-1H-pyrazole** scaffold represents a "privileged structure" in modern drug design. Unlike non-fluorinated pyrazoles, the introduction of a fluorine atom at the C-5 position confers unique physicochemical properties that are critical for lead optimization:

- **Metabolic Blocking:** The C-5 position of pyrazoles is a common site for metabolic oxidation (via CYP450). Fluorine substitution effectively blocks this "soft spot," significantly extending the half-life () of the molecule.
- **Electronic Modulation:** The strong electronegativity of fluorine lowers the HOMO energy of the pyrazole ring, making it less susceptible to oxidative degradation while modulating the pKa of adjacent nitrogen atoms (N-2), which can influence binding affinity in kinase hinge regions.
- **Lipophilicity:** The C-F bond increases lipophilicity () without the steric bulk of a methyl or chloro group, improving membrane permeability.

This building block is structurally analogous to the core found in the succinate dehydrogenase inhibitor (SDHI) fungicide Penflufen, validating its utility in bioactive small molecules.

Chemical Properties & Reactivity Profile

Structural Analysis

The molecule features a 1,4-dimethyl substitution pattern with a fluorine atom at C-5. This leaves C-3 as the sole remaining aromatic C-H bond available for facile functionalization.

Property	Value / Description
CAS Number	1781012-41-6
Molecular Formula	C ₅ H ₇ FN ₂
Molecular Weight	114.12 g/mol
Key Reactivity Site	C-3 (Nucleophilic aromatic substitution is difficult; C-H activation is preferred)
Stability	Stable to air and moisture; C-F bond is robust against standard nucleophiles.

Reactivity Map (Graphviz)

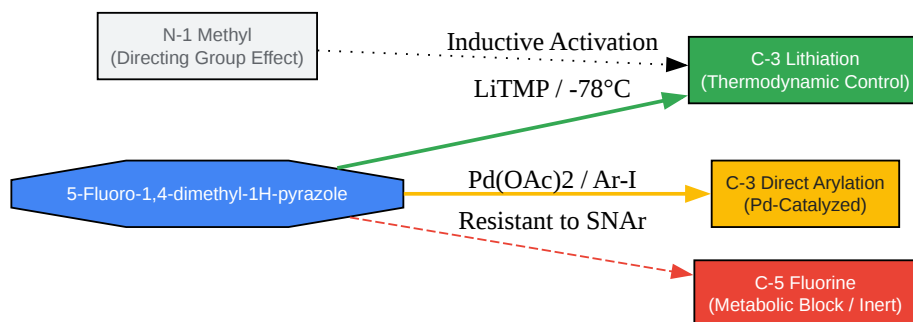


Figure 1: Reactivity profile of 5-Fluoro-1,4-dimethyl-1H-pyrazole highlighting C-3 as the primary synthetic handle.

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Detailed Experimental Protocols

Protocol A: C-3 Functionalization via Directed Lithiation

Objective: To introduce electrophiles (aldehydes, halides, silanes) at the C-3 position.

Mechanism: The C-5 position is blocked by Fluorine and C-4 by Methyl. The C-3 proton is the most acidic remaining site. However, the presence of the C-5 Fluorine requires the use of non-nucleophilic bases to prevent nucleophilic attack on the C-F bond (which could lead to defluorination or ring opening).

Materials:

- Starting Material: **5-Fluoro-1,4-dimethyl-1H-pyrazole** (1.0 eq)
- Base: LiTMP (Lithium 2,2,6,6-tetramethylpiperidide) - Preferred over n-BuLi to avoid S_NAr side reactions.
- Electrophile: Benzaldehyde (1.2 eq)
- Solvent: Anhydrous THF
- Atmosphere: Argon/Nitrogen

Step-by-Step Procedure:

- Base Preparation: In a flame-dried flask under Argon, dissolve 2,2,6,6-tetramethylpiperidine (1.1 eq) in anhydrous THF (0.5 M). Cool to -78°C. Dropwise add n-BuLi (1.1 eq, 2.5 M in hexanes). Stir for 30 min at 0°C to generate LiTMP, then re-cool to -78°C.
- Deprotonation: Add a solution of **5-Fluoro-1,4-dimethyl-1H-pyrazole** (1.0 eq) in THF dropwise to the LiTMP solution at -78°C.
 - Critical Note: Maintain temperature below -70°C. The lithiated species is sensitive. Stir for 45 minutes.
- Electrophile Trapping: Add the electrophile (e.g., Benzaldehyde) dropwise.

- Warming: Allow the mixture to stir at -78°C for 1 hour, then slowly warm to room temperature over 2 hours.
- Quench: Quench with saturated NH₄Cl solution.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Expected Outcome: C-3 substituted pyrazole with the C-5 Fluorine intact.[\[1\]](#)

Protocol B: Palladium-Catalyzed C-H Arylation (Direct Arylation)

Objective: To couple the building block directly to an aryl halide without pre-functionalization.[\[1\]](#)
[\[2\]](#)

Rationale: This method avoids the use of sensitive organolithium reagents and tolerates sensitive functional groups on the coupling partner.

Materials:

- Substrate: **5-Fluoro-1,4-dimethyl-1H-pyrazole** (1.0 eq)
- Coupling Partner: Aryl Iodide (Ar-I) (1.2 eq)
- Catalyst: Pd(OAc)₂ (5 mol%)
- Ligand: P(t-Bu)₃ or XPhos (10 mol%)
- Base: K₂CO₃ or Cs₂CO₃ (2.0 eq)
- Solvent: Toluene or DMF
- Temperature: 100-120°C

Workflow Diagram (Graphviz)

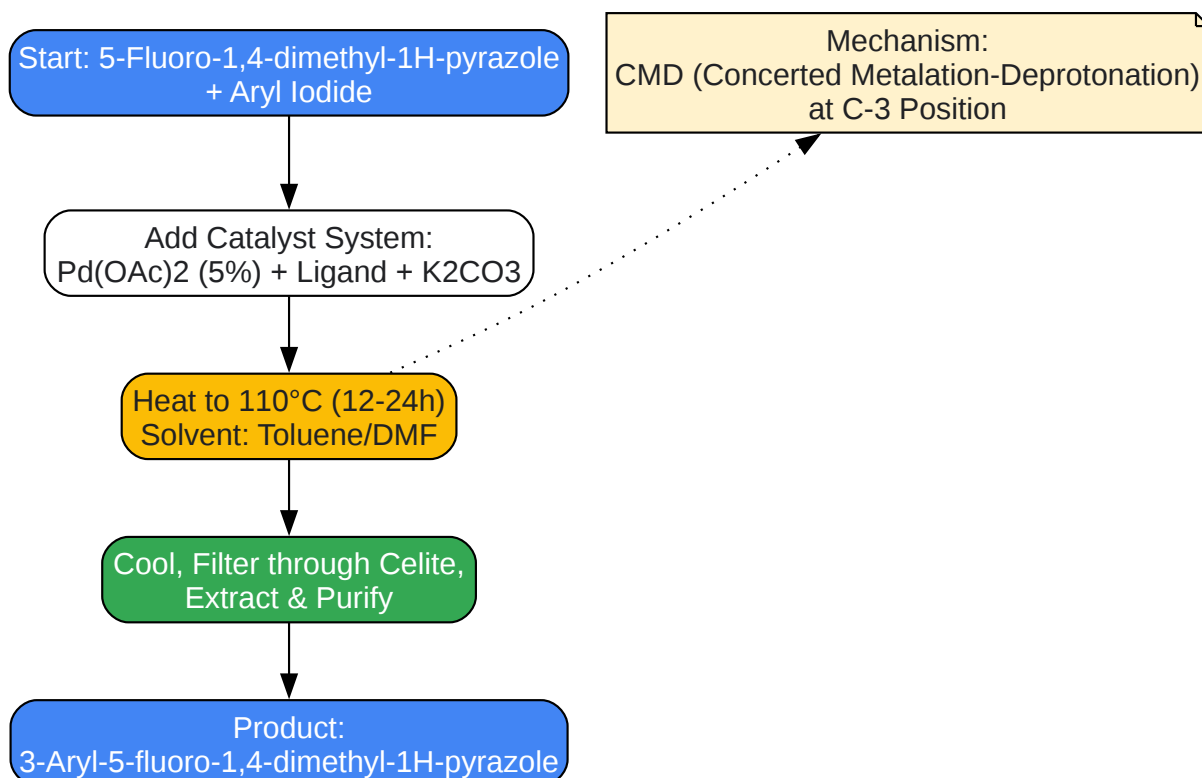


Figure 2: Workflow for Pd-catalyzed C-3 Direct Arylation.

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Case Study: Analog Design (Penflufen Class)

Background: Penflufen is a succinate dehydrogenase inhibitor (SDHI) fungicide featuring a 1-methyl-3-(trifluoromethyl)-5-fluoropyrazole core. Application: Researchers can utilize **5-Fluoro-1,4-dimethyl-1H-pyrazole** to synthesize "Me-analogs" of Penflufen-like scaffolds to study the steric effect of the C-4 methyl group on binding pocket occupancy.

Synthetic Route:

- Starting Block: **5-Fluoro-1,4-dimethyl-1H-pyrazole**.^[3]
- Functionalization: Use Protocol A (Lithiation) followed by CO₂ quench to generate the C-3 Carboxylic Acid.

- Amide Coupling: React the resulting acid with a substituted aniline (using HATU/DIPEA) to generate the carboxamide linkage common in SDHI inhibitors.

Comparative Data:

Feature	Penflufen Core	1,4-Dimethyl-5-Fluoro Core	Impact
C-4 Substituent	H	Methyl	Increases steric bulk; restricts rotation.
C-3 Substituent	CF ₃ / CHF ₂	Amide Linker (via C-H act)	Allows diverse library generation.
Metabolic Stability	High (C-5 F)	High (C-5 F)	Retained metabolic blockade.

Safety & Handling

- Fluorine Content: While the C-F bond is stable, combustion of fluorinated compounds can release HF. Use appropriate exhaust/scrubbing during high-temperature degradation.
- Lithiation Risks: Protocol A involves LiTMP and low temperatures. Ensure the system is strictly anhydrous. Moisture will quench the lithiated intermediate immediately, returning the starting material.
- Toxicity: Pyrazoles can exhibit biological activity.^{[4][5]} Handle as a potential bioactive agent (gloves, fume hood, eye protection).

References

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